

Application Notes: Preparing MT-802 Stock Solutions in DMSO

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Compound of Interest

Compound Name: MT-802

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **MT-802** is a potent and selective degrader of Bruton's tyrosine kinase (BTK) based on Proteolysis Targeting Chimera (PROTAC) technology.[1] A PROTAC is a bifunctional molecule that recruits a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[2] **MT-802** is composed of a ligand that binds to BTK and another ligand that recruits the cereblon (CRBN) E3 ubiquitin ligase complex.[3][4] This mechanism allows for the effective degradation of both wild-type BTK and the C481S mutant, which confers resistance to irreversible inhibitors like ibrutinib.[1][4] Consequently, **MT-802** is a valuable tool for studying BTK signaling and has potential applications in treating B-cell malignancies such as chronic lymphocytic leukemia (CLL).[3][5]

Proper preparation of **MT-802** stock solutions is critical for obtaining accurate, reproducible results in downstream experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for **MT-802** due to its high solubilizing capacity for organic molecules.[4][6] These application notes provide a detailed protocol for preparing, storing, and handling **MT-802** stock solutions using DMSO.

Quantitative Data Summary

The following table summarizes the key chemical and biological properties of **MT-802**.

Property	Value	Citation(s)
Molecular Weight	787.82 g/mol	[3][7]
Chemical Formula	C ₄₁ H ₄₁ N ₉ O ₈	[3][4]
CAS Number	2231744-29-7	[4][7]
Appearance	Solid powder, typically white to off-white	[4][7]
Solubility in DMSO	100 mg/mL (126.93 mM)	[3][5]
DC ₅₀ (BTK Degradation)	~1 nM - 14.6 nM (Wild-Type BTK)	[1][5][7]
DC ₅₀ (C481S BTK)	14.9 nM	[7]
Storage (Powder)	-20°C for up to 3 years	[4][7]
Storage (Stock in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[7]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration MT-802 Stock Solution (e.g., 10 mM) in DMSO

This protocol describes the preparation of a concentrated stock solution, which can be aliquoted and stored for long-term use.

Materials and Equipment:

- **MT-802** solid powder
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or amber glass vials

- Vortex mixer
- Sonicator (water bath)
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Pre-Handling: Before opening, briefly centrifuge the vial of **MT-802** powder to ensure all the solid is at the bottom.[\[8\]](#)
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **MT-802** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.88 mg of **MT-802** (Molecular Weight = 787.82).
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{MW (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 787.82 \text{ g/mol} = 0.00788 \text{ g} = 7.88 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **MT-802** powder. It is crucial to use fresh, moisture-free DMSO, as absorbed water can reduce solubility and compound stability.[\[3\]](#)[\[9\]](#)
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution in a water bath for 10-30 minutes.[\[5\]](#)[\[10\]](#) Gentle warming up to 37°C can also aid dissolution, but temperatures above 50°C should be avoided to prevent degradation.[\[8\]](#)[\[10\]](#)
 - Ensure the compound is completely dissolved before proceeding.
- Aliquoting and Storage:

- Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles.[7][8]
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For long-term storage (months to years), store aliquots at -80°C.[7] For short-term storage (weeks), -20°C is acceptable.[4]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution into an aqueous buffer or cell culture medium.

Best Practices:

- Most cell lines can tolerate a final DMSO concentration of up to 0.5%, but it is best practice to keep it below 0.1% to minimize solvent-induced cellular effects.[9]
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[9]
- To avoid precipitation, it is recommended to first dissolve the inhibitor in 100% DMSO and then dilute this stock into the aqueous medium, rather than attempting to dissolve the powder directly in a diluted DMSO solution.[11]

Procedure:

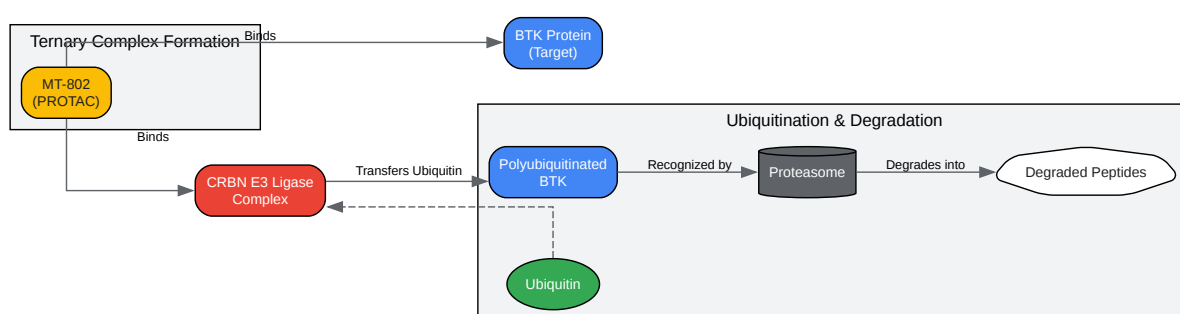
- **Thaw Stock Solution:** Remove one aliquot of the concentrated **MT-802** stock solution from the freezer and thaw it completely at room temperature.
- **Serial Dilution (Optional but Recommended):** To prevent the compound from precipitating when added to the aqueous medium, perform an intermediate dilution in DMSO if a large dilution factor is required.[9]
- **Final Dilution:**

- Warm the required volume of cell culture medium in a 37°C water bath.[10]
- While gently swirling the tube of warm medium, add the required volume of the **MT-802** stock solution drop-wise to achieve the desired final concentration.[10] For example, to make 10 mL of a 100 nM working solution from a 10 mM stock, add 1 µL of the stock solution to 10 mL of medium (a 1:10,000 dilution, resulting in a final DMSO concentration of 0.01%).
- Mix the solution thoroughly by gentle inversion or pipetting. Do not vortex vigorously, as this can cause foaming of the medium.
- Immediate Use: Use the freshly prepared working solution immediately for your experiments to ensure stability and potency.[5]

Visualizations

Mechanism of Action

The diagram below illustrates the PROTAC mechanism of **MT-802**, which hijacks the cell's ubiquitin-proteasome system to induce targeted degradation of BTK.

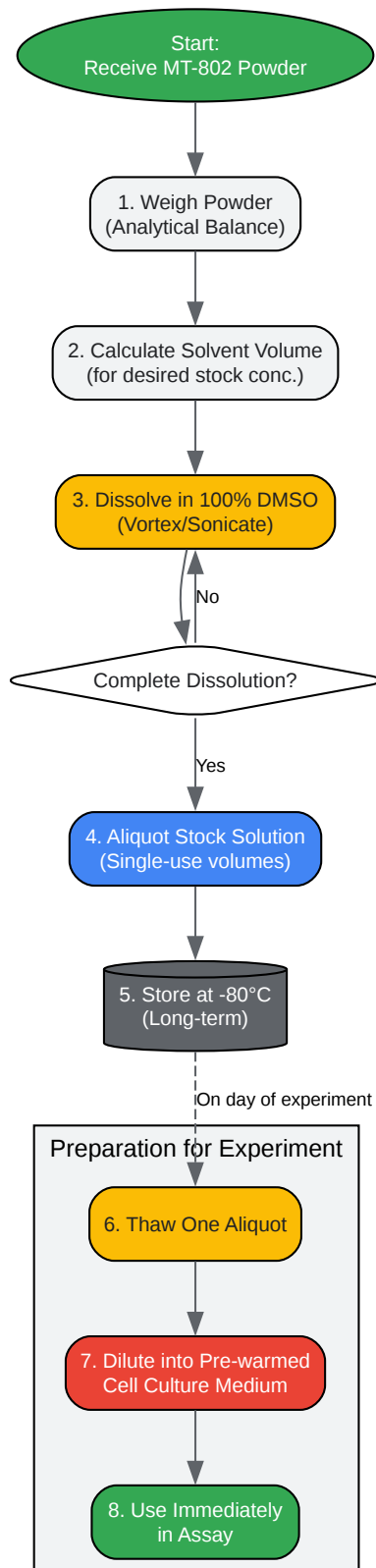


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Caption: **MT-802** forms a ternary complex with BTK and CRBN, leading to BTK degradation.

Experimental Workflow

This workflow outlines the key steps for preparing **MT-802** solutions for experimental use.



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Caption: Workflow for preparing **MT-802** stock and working solutions from solid powder.

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